

Technical Guide: 6-O-(Triisopropylsilyl)-D-glucal (CAS 137915-37-8)

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Compound of Interest

Compound Name: *6-O-(Triisopropylsilyl)-D-glucal*

Cat. No.: B154025

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For Researchers, Scientists, and Drug Development Professionals

Introduction

6-O-(Triisopropylsilyl)-D-glucal is a protected monosaccharide derivative that serves as a versatile intermediate in synthetic organic chemistry, particularly in the field of glycochemistry. Its primary utility lies in the synthesis of complex carbohydrates, glycosides, and other biologically active molecules. The triisopropylsilyl (TIPS) protecting group at the 6-position offers steric bulk and stability, allowing for selective reactions at other positions of the glucal moiety. This guide provides a summary of its known experimental data, general experimental protocols for its synthesis and application, and relevant biological pathway context.

Physicochemical Properties

A summary of the key physicochemical properties of **6-O-(Triisopropylsilyl)-D-glucal** is presented in Table 1.

Property	Value
CAS Number	137915-37-8
Molecular Formula	C ₁₅ H ₃₀ O ₄ Si
Molecular Weight	302.48 g/mol
Density	0.726 g/mL at 25 °C
Refractive Index	n _{20/D} 1.489
Optical Activity	[α] _{22/D} -2°, c = 1 in chloroform
Flash Point	113 °C

Experimental Data

Currently, there is a notable absence of publicly available experimental data on the direct biological activity of **6-O-(Triisopropylsilyl)-D-glucal**. Its primary role reported in the scientific literature is that of a synthetic intermediate rather than a bioactive agent itself. Its value lies in facilitating the synthesis of complex molecules that may have biological activity.

Experimental Protocols

Synthesis of 6-O-(Triisopropylsilyl)-D-glucal

The synthesis of **6-O-(Triisopropylsilyl)-D-glucal** typically involves the selective protection of the primary hydroxyl group of D-glucal.

Materials:

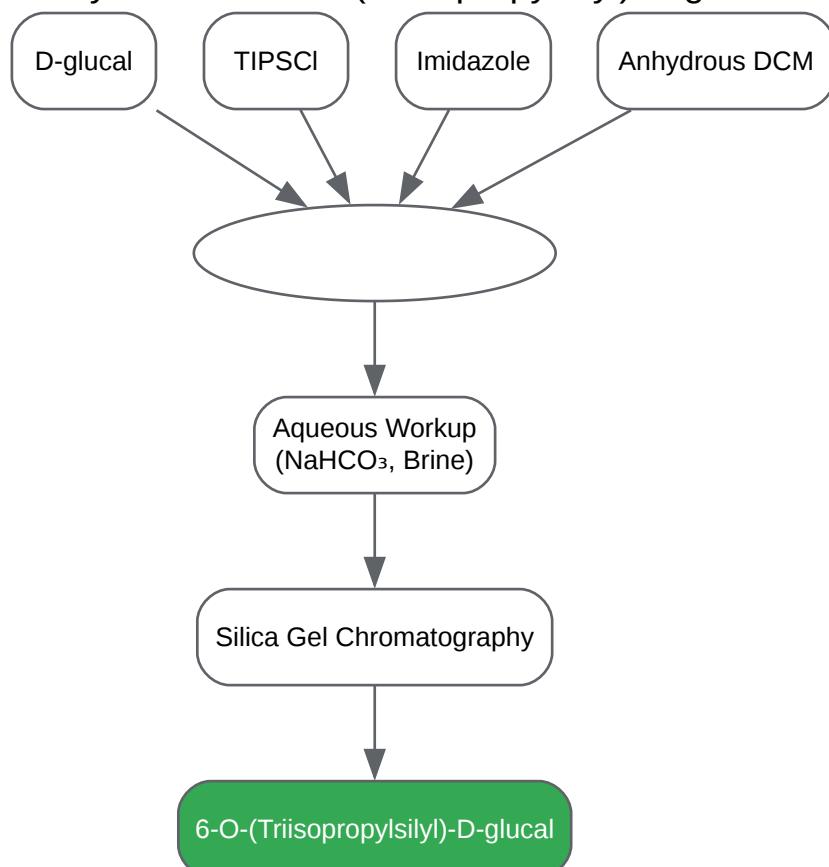
- D-glucal
- Triisopropylsilyl chloride (TIPSCl)
- Imidazole or other suitable base
- Anhydrous dichloromethane (DCM) or similar aprotic solvent
- Saturated aqueous sodium bicarbonate solution

- Brine
- Anhydrous magnesium sulfate or sodium sulfate
- Silica gel for column chromatography
- Hexanes and ethyl acetate for elution

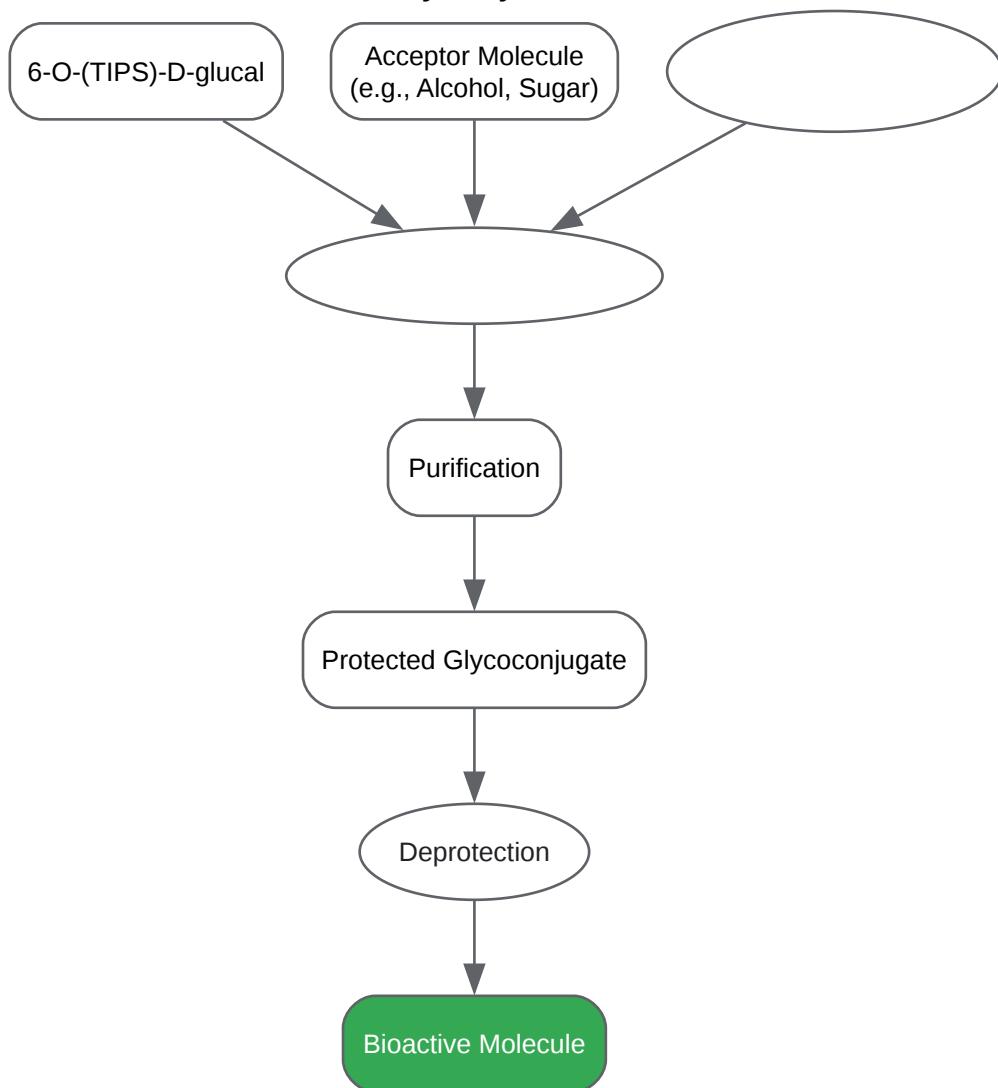
Procedure:

- Dissolve D-glucal in anhydrous DCM in a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon).
- Add imidazole to the solution.
- Cool the reaction mixture to 0 °C in an ice bath.
- Slowly add a solution of TIPSCl in anhydrous DCM to the reaction mixture.
- Allow the reaction to warm to room temperature and stir for 12-24 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction by adding saturated aqueous sodium bicarbonate solution.
- Transfer the mixture to a separatory funnel and extract the aqueous layer with DCM.
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate, filter, and concentrate under reduced pressure.
- Purify the crude product by silica gel column chromatography using a gradient of ethyl acetate in hexanes to afford **6-O-(Triisopropylsilyl)-D-glucal** as a pure compound.
- Characterize the final product by NMR spectroscopy (¹H and ¹³C) and mass spectrometry to confirm its identity and purity.

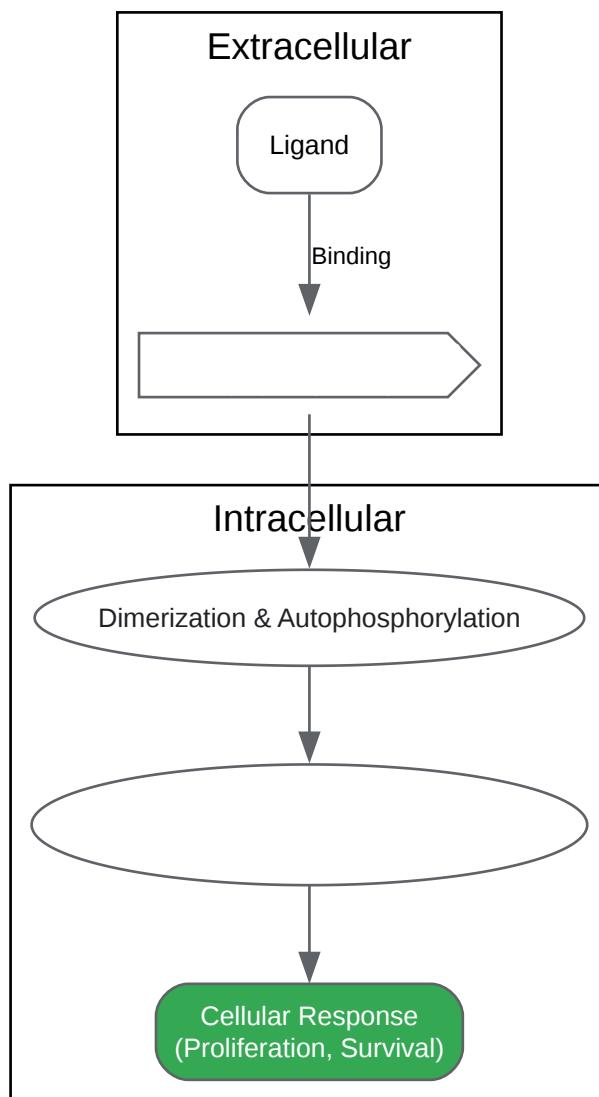
Synthesis of 6-O-(Triisopropylsilyl)-D-glucal



General Glycosylation Workflow



Generic Receptor Tyrosine Kinase (RTK) Signaling

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